

# Essential Safety and Logistical Information for Handling Opelconazole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Opelconazole

Cat. No.: B2538439

[Get Quote](#)

Disclaimer: No specific Safety Data Sheet (SDS) for **Opelconazole** (also known as PC945) was identified in the public domain. The following guidance is based on available clinical safety data for **Opelconazole** and general best practices for handling potent pharmaceutical compounds in a laboratory setting. Researchers, scientists, and drug development professionals should always consult with their institution's environmental health and safety (EHS) department for specific guidance and to perform a risk assessment before handling any new compound.

**Opelconazole** is a novel, potent triazole antifungal agent designed for inhalation.<sup>[1][2]</sup> While clinical trials have shown it to be generally well-tolerated with low systemic exposure, proper personal protective equipment (PPE) and handling procedures are crucial to minimize occupational exposure in a laboratory setting.<sup>[3][4][5][6][7]</sup>

## Personal Protective Equipment (PPE)

Given that **Opelconazole** is a potent pharmaceutical compound, a cautious approach to PPE is warranted to prevent inhalation, dermal, and ocular exposure. The following table summarizes recommended PPE for various laboratory activities involving **Opelconazole**.

Activity	Recommended Personal Protective Equipment
Handling solid compound (weighing, aliquoting)	- Gloves: Double gloving with nitrile gloves is recommended. - Eye Protection: Safety glasses with side shields or chemical splash goggles. - Respiratory Protection: A NIOSH-certified N95 or higher respirator is recommended to prevent inhalation of fine particles. - Lab Coat: A dedicated lab coat, preferably disposable or made of a low-permeability fabric.
Preparing solutions	- Gloves: Double gloving with nitrile gloves. - Eye Protection: Chemical splash goggles. A face shield should be worn if there is a significant splash risk. - Respiratory Protection: Work should be conducted in a certified chemical fume hood to avoid inhalation of aerosols. - Lab Coat: A dedicated lab coat, preferably disposable or made of a low-permeability fabric.
In-vitro and In-vivo administration	- Gloves: Nitrile gloves. - Eye Protection: Safety glasses with side shields. - Lab Coat: A standard lab coat.

## Operational and Disposal Plans

### Engineering Controls:

- All work with solid **Opelconazole** or concentrated solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Use of a powder-containment balance enclosure is recommended for weighing the solid compound.

### Handling Procedures:

- Avoid the generation of dust and aerosols.

- Wash hands thoroughly after handling, even if gloves were worn.
- Do not eat, drink, or smoke in areas where **Opelconazole** is handled.

#### Disposal:

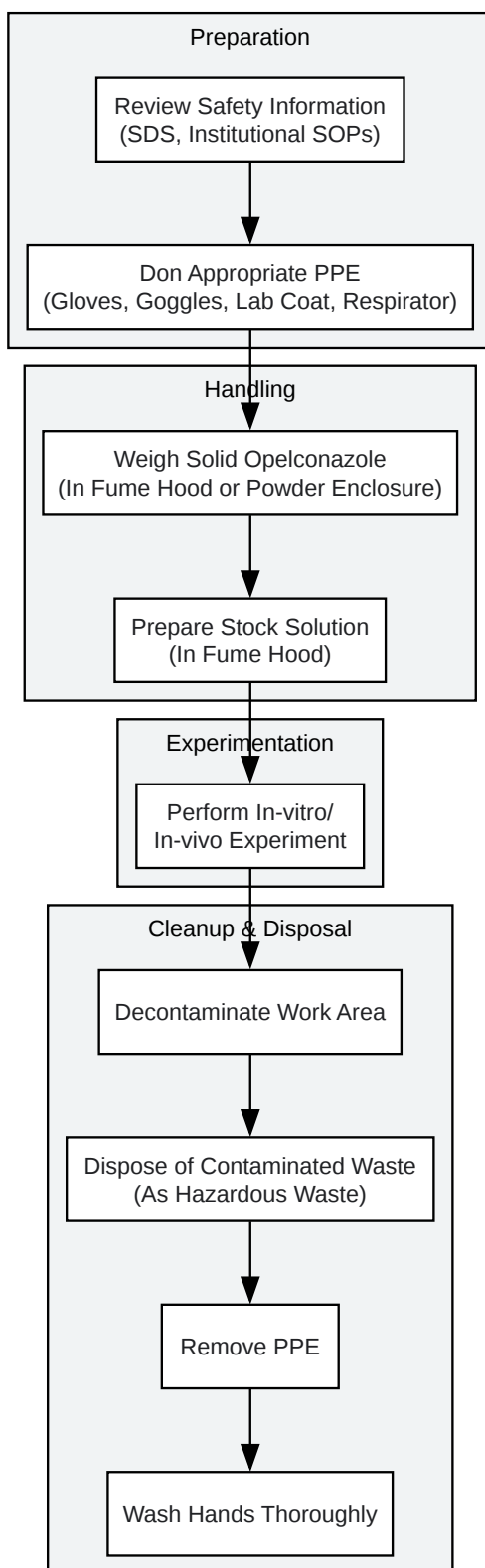
- All waste contaminated with **Opelconazole**, including gloves, disposable lab coats, and other materials, should be disposed of as hazardous chemical waste.
- Consult your institution's EHS department for specific hazardous waste disposal procedures. Do not dispose of **Opelconazole** down the drain or in the regular trash.

#### Emergency Procedures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Experimental Workflow for Handling Opelconazole

The following diagram outlines a general workflow for safely handling **Opelconazole** in a laboratory setting.

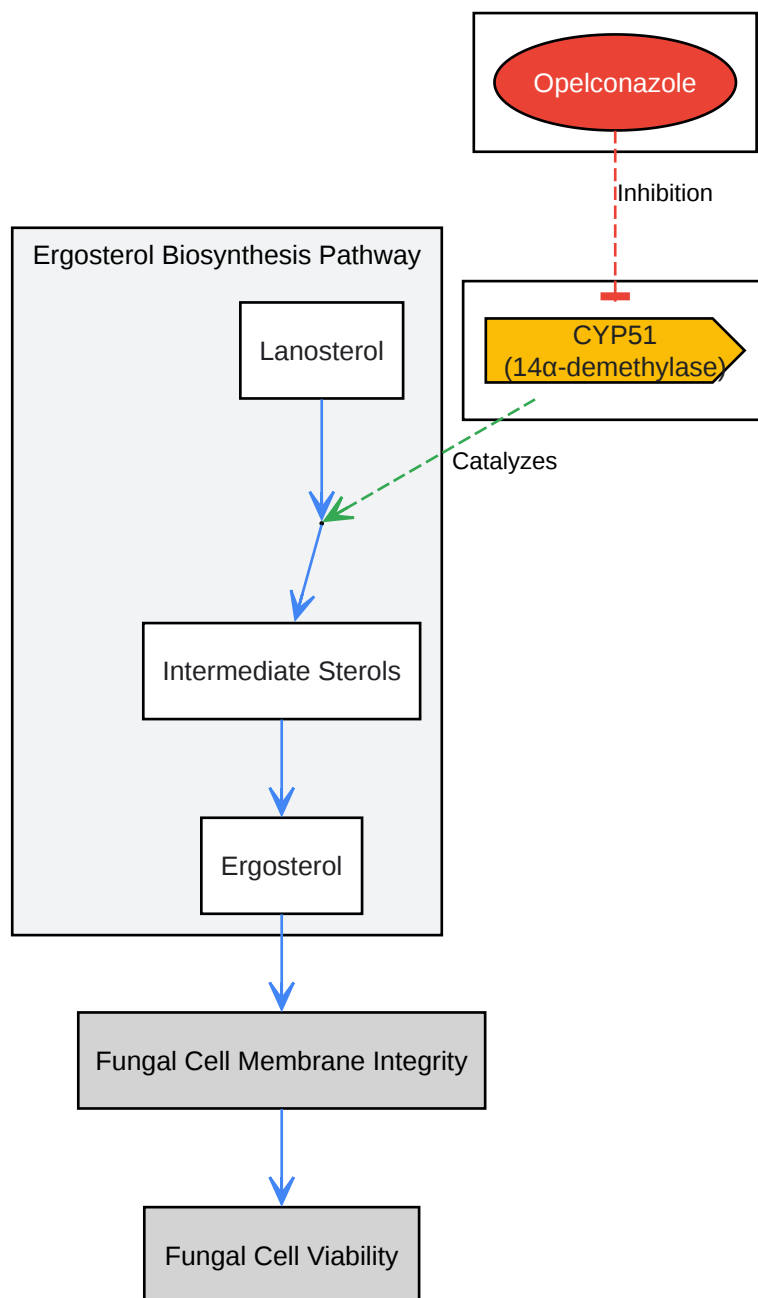


[Click to download full resolution via product page](#)

### Opelconazole Handling Workflow

## Signaling Pathway (Mechanism of Action)

**Opelconazole** is a triazole antifungal that inhibits sterol 14 $\alpha$ -demethylase (CYP51A and CYP51B) in *Aspergillus fumigatus*.<sup>[1]</sup> This enzyme is crucial for the biosynthesis of ergosterol, an essential component of the fungal cell membrane. By inhibiting this pathway, **Opelconazole** disrupts fungal cell membrane integrity and function, leading to fungal cell death.



[Click to download full resolution via product page](#)

## Opelconazole Mechanism of Action

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. sygnaturediscovery.com [sygnaturediscovery.com]
- 3. pulmocide.com [pulmocide.com]
- 4. Pulmocide's inhaled antifungal shows promise in lung transplant patients [clinicaltrialsarena.com]
- 5. Pulmocide Announces Successful Results from the OPERA-S [globenewswire.com]
- 6. Pulmocide Announces New Clinical Data Confirming Low Potential for Drug-Drug Interactions with Inhaled Opelconazole - BioSpace [biospace.com]
- 7. Safety and nonclinical and clinical pharmacokinetics of PC945, a novel inhaled triazole antifungal agent - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Opelconazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2538439#personal-protective-equipment-for-handling-opelconazole]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)